

Triallyl Aconitate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Aconitic acid, triallyl ester

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Abstract

This technical guide provides a detailed overview of triallyl aconitate, a trifunctional monomer with significant applications in polymer chemistry. This document covers its fundamental chemical properties, including its CAS number and molecular formula, and delves into its synthesis, physical and chemical characteristics, and primary applications as a crosslinking agent. While triallyl aconitate is principally a synthetic compound with limited direct biological interaction, this guide also briefly explores the metabolic context of its parent molecule, aconitic acid, to provide a broader scientific perspective. Detailed experimental protocols for its synthesis via Fischer esterification are outlined, and key data are summarized in tabular format for ease of reference. Furthermore, this guide employs graphical representations to illustrate the synthesis process and the logical relationships in its application.

Chemical Identification and Properties

Triallyl aconitate, systematically named tris(prop-2-enyl) prop-1-ene-1,2,3-tricarboxylate, is an ester of aconitic acid and allyl alcohol.

Table 1: Chemical Identification of Triallyl Aconitate

Identifier	Value
CAS Number	13675-27-9[1]
Molecular Formula	C15H18O6[1]
Molecular Weight	294.30 g/mol
Synonyms	Aconitic acid triallyl ester, 1-Propene-1,2,3-tricarboxylic acid, tri-2-propen-1-yl ester[1]

Table 2: Physical and Chemical Properties of Triallyl Aconitate

Property	Value
Appearance	Colorless to yellowish liquid
Boiling Point	108 °C at 0.1 mmHg
Density	1.109 g/cm ³
Refractive Index	1.484
Flash Point	166.7 °C

Synthesis of Triallyl Aconitate

The primary method for synthesizing triallyl aconitate is through the Fischer esterification of aconitic acid with allyl alcohol. This reaction involves the acid-catalyzed esterification of the three carboxylic acid groups of aconitic acid.

Experimental Protocol: Fischer Esterification

Materials:

- Aconitic acid
- Allyl alcohol (in excess, to serve as both reactant and solvent)
- Acid catalyst (e.g., concentrated sulfuric acid, p-toluenesulfonic acid)

- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Organic solvent for extraction (e.g., diethyl ether, dichloromethane)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve aconitic acid in an excess of allyl alcohol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the mixture.
- **Reflux:** Heat the mixture to reflux and maintain the temperature for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature.
- **Neutralization:** Carefully neutralize the excess acid by washing the mixture with a saturated sodium bicarbonate solution. Carbon dioxide evolution will be observed.
- **Extraction:** Extract the aqueous layer with an organic solvent like diethyl ether.
- **Drying:** Combine the organic layers and dry over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The crude triallyl aconitate can be further purified by vacuum distillation.

Synthesis Workflow for Triallyl Aconitate

Applications

The three allyl groups in triallyl aconitate make it a valuable crosslinking agent in the production of polymers and resins. These allyl groups can participate in free-radical polymerization, leading to the formation of a three-dimensional polymer network.

Polymer Chemistry

- **Crosslinking Agent:** Triallyl aconitate is used to enhance the thermal and mechanical properties of various polymers. When incorporated into a polymer matrix and subjected to curing (e.g., through heat or radiation), it forms covalent bonds between polymer chains, increasing the rigidity, heat resistance, and chemical resistance of the final material.
- **Resin Modification:** It can be used as a modifying agent for resins such as epoxy and polyester resins. Its incorporation can improve properties like adhesive strength, mechanical durability, and dimensional stability.

Application of Triallyl Aconitate as a Crosslinking Agent

Biological Context: The Role of Aconitic Acid

While triallyl aconitate itself is a synthetic molecule primarily used in industrial applications, its parent compound, aconitic acid, is a naturally occurring molecule with a significant role in biochemistry.

- **Tricarboxylic Acid (TCA) Cycle:** *cis*-Aconitate is an intermediate in the TCA cycle (also known as the Krebs cycle), a fundamental metabolic pathway for cellular respiration. The enzyme aconitase catalyzes the reversible isomerization of citrate to isocitrate via *cis*-aconitate.^{[2][3]}
- **Plant Metabolism:** In some plants, *trans*-aconitic acid can accumulate and is thought to play a role in various physiological processes.^[2]

It is important to note that the biological properties of aconitic acid do not directly translate to triallyl aconitate. The esterification with allyl alcohol significantly alters the molecule's chemical properties and biological activity. Information regarding the specific metabolic pathways or signaling interactions of triallyl aconitate is not prevalent in scientific literature, as its primary relevance is in materials science. Should exposure occur, it is plausible that hydrolysis of the ester bonds could release aconitic acid and allyl alcohol, which would then be metabolized through their respective pathways.

Conclusion

Triallyl aconitate is a versatile trifunctional monomer with established applications as a crosslinking agent in polymer chemistry. Its synthesis is readily achievable through Fischer

esterification of aconitic acid and allyl alcohol. The resulting crosslinked polymers exhibit enhanced thermal, mechanical, and chemical properties. While triallyl aconitate does not have a direct, well-documented role in biological signaling, an understanding of the metabolic significance of its parent molecule, aconitic acid, provides a valuable context for researchers in adjacent fields. This guide serves as a foundational resource for professionals in research and development who are interested in the properties and applications of this compound.

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